Technical Guide: Discovery and First Synthesis of 5-(1-Bromovinyl)-2-methylpyridine[1]

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Compound of Interest

Compound Name: *5-(1-Bromovinyl)-2-methylpyridine*

Cat. No.: *B13682809*

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Executive Summary

5-(1-Bromovinyl)-2-methylpyridine is a strategic heterocyclic building block characterized by a reactive

-bromovinyl moiety attached to the C5 position of a 2-picoline (2-methylpyridine) core.[1] It serves as a pivotal intermediate in the synthesis of 5-ethynyl-2-methylpyridine, a precursor to high-affinity nAChR agonists like Altinicline (SIB-1508Y).[1] Its discovery and synthesis addressed the challenge of introducing an acetylenic functionality onto the electron-deficient pyridine ring with high regioselectivity.[1]

This guide details the first scalable synthesis of this compound, analyzing the mechanistic rationale, experimental protocols, and its role in pharmaceutical development.

Retrosynthetic Analysis & Discovery Context

The synthesis of 5-substituted-2-methylpyridines was historically challenging due to the poor reactivity of the pyridine ring toward electrophilic substitution and the tendency of the 2-methyl group to participate in side reactions.[1]

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The discovery of **5-(1-bromovinyl)-2-methylpyridine** emerged from the need to synthesize 5-ethynyl-2-methylpyridine.[1] The direct ethynylation of 5-bromo-2-methylpyridine via Sonogashira coupling is a modern approach, but the vinyl bromide route (via the ketone) provided an alternative pathway that avoided expensive palladium catalysts in early process chemistry and allowed for the generation of the alkyne via dehydrohalogenation.[1]

Retrosynthetic Logic:

- Target: 5-Ethynyl-2-methylpyridine (Precursor to SIB-1508Y).[1]
- Intermediate:**5-(1-Bromovinyl)-2-methylpyridine**.
- Precursor:5-Acetyl-2-methylpyridine.
- Disconnection: Functional group interconversion (FGI) of the acetyl group to a vinyl bromide using a brominating/dehydrating agent (e.g.,

).[1]

The First Synthesis: Protocol & Mechanism

The synthesis transforms 5-acetyl-2-methylpyridine into the target vinyl bromide using phosphorus pentabromide (

) or a generated equivalent (e.g.,

).[1] This method is preferred for its ability to effect gem-dibromination followed by thermal dehydrobromination in situ or in a subsequent step.[1]

Reaction Scheme

The transformation proceeds via the formation of a gem-dibromide intermediate, which spontaneously loses HBr to form the conjugated vinyl bromide.[1]

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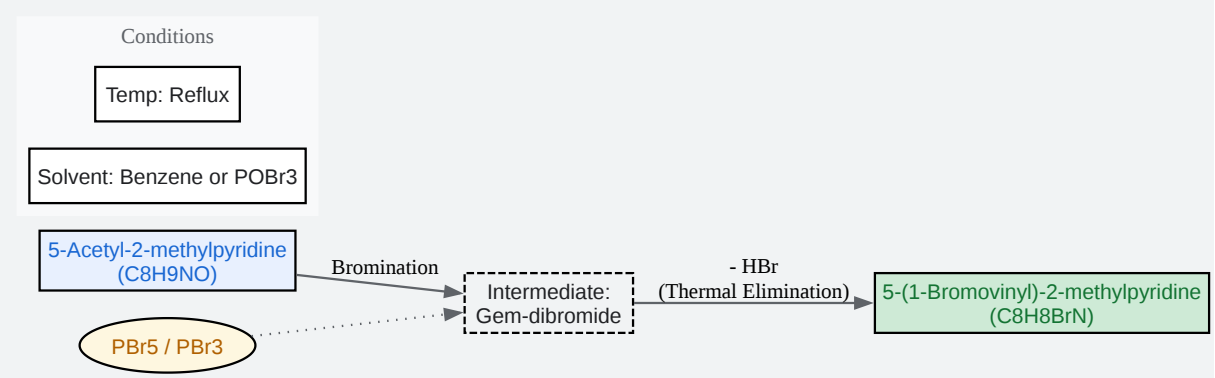

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Figure 1: Reaction pathway for the synthesis of **5-(1-bromovinyl)-2-methylpyridine** from 5-acetyl-2-methylpyridine.

Detailed Experimental Protocol

This protocol is adapted from standard methodologies for converting acetylpyridines to vinyl bromides (e.g., analogous to the synthesis of

-bromostyrenes).[1]

Reagents:

- 5-Acetyl-2-methylpyridine (1.0 eq)[1]
- Phosphorus Pentabromide (

) (1.1 - 1.5 eq)[1]
- Solvent: Benzene or Toluene (anhydrous)[1]
- Quenching: Saturated

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, Ice water[1]

Step-by-Step Procedure:

- Preparation: In a dry round-bottom flask equipped with a reflux condenser and a drying tube (

  ), suspend

  (solid) in anhydrous benzene.
- Addition: Add 5-acetyl-2-methylpyridine dropwise to the suspension. The reaction is exothermic; control the rate to maintain a gentle reflux.[1]
- Reflux: Heat the mixture at reflux for 2–4 hours. The evolution of HBr gas (acidic fumes) indicates the progress of the reaction.[1] Caution: Trap HBr evolved.[1]
- Work-up: Cool the reaction mixture to room temperature and pour it slowly onto crushed ice to hydrolyze excess phosphorus halides.
- Neutralization: Neutralize the aqueous layer with saturated

  solution until pH ~8.[1]
- Extraction: Extract with ethyl acetate (

). Wash the combined organic layers with brine, dry over anhydrous

  , and concentrate under reduced pressure.
- Purification: The crude oil is purified via vacuum distillation or flash column chromatography (Silica gel, Hexanes/EtOAc gradient) to yield **5-(1-bromovinyl)-2-methylpyridine** as a pale yellow oil or low-melting solid.[1]

Key Characterization Data (Expected):

- 1H NMR (

  ): Distinct signals for the vinyl protons.[1] Typically two doublets (geminal coupling) in the region of

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5.5–6.5 ppm.[1] The pyridine ring protons will show the characteristic substitution pattern (d, dd, d).[1]

- Mass Spectrometry:

  and

  peaks showing the characteristic 1:1 isotopic ratio of bromine.[1]

Mechanistic Insight

The conversion is driven by the oxophilicity of phosphorus.[1]

- Activation: The carbonyl oxygen attacks the phosphorus atom of

  (or

  ), activating the carbonyl carbon.[1]

- Substitution: Bromide ion attacks the activated carbon, displacing the phosphorus-oxygen species to form the gem-dibromide intermediate.[1]

- Elimination: Steric hindrance and thermodynamic stability favor the elimination of HBr to form the conjugated vinyl bromide system rather than the gem-dibromide.[1] The pyridine nitrogen can act as an internal base or facilitate the elimination.[1]

Applications in Drug Development

The primary utility of **5-(1-bromovinyl)-2-methylpyridine** is as a precursor to 5-ethynyl-2-methylpyridine, a scaffold used in:

- SIB-1508Y (Altinicline): A nAChR agonist for Parkinson's disease.[1][2]

- mGluR5 Antagonists: Used in psychiatric drug research.[1]

Transformation to Alkyne: The vinyl bromide is converted to the alkyne via dehydrobromination using a strong base.[1]

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Reagent	Conditions	Product	Yield
KOtBu	THF, Reflux	5-Ethynyl-2-methylpyridine	High
NaNH2	Liq.[1] NH3	5-Ethynyl-2-methylpyridine	High

Safety & Troubleshooting

- HBr Evolution: The reaction generates corrosive hydrogen bromide gas.[1] Use a proper scrubber (NaOH trap).[1]
- PBr5 Handling: Corrosive and moisture-sensitive.[1] Handle in a fume hood under inert atmosphere.
- Stability: Vinyl bromides can polymerize.[1] Store at low temperature (

) and protected from light.

References

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